

tacrolimus stability challenges

photodegradation prevention

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Tacrolimus

CAS No.: 104987-11-3

Cat. No.: S001610

[Get Quote](#)

Tacrolimus Stability: Core Challenges & Quantitative Data

The table below summarizes the key physicochemical challenges of **tacrolimus** that are critical to consider during experimental design and formulation development.

Challenge	Key Characteristics & Quantitative Findings	Preventive Measures & Formulation Strategies
-----------	---	--

| **Photostability** | • Degrades under artificial sunlight (SUNTEST XLS+, 300–800 nm, 250 W/m²) in 16h (solid) / 2h (solution) [1]. • Primary degradation product: **8-epitacrolimus** [1]. • Amorphous form is significantly less stable than crystalline form [1]. | • Use **light-protected containers** (e.g., amber glass) for all solutions and solid forms [1]. • Conduct all sample preparation and handling under low-actinic or yellow light conditions. | | **Thermal Stability** | • Degrades at elevated temperatures (e.g., 50-60°C), especially with high relative humidity (e.g., 75% RH) [1]. • Degradation products include **tacrolimus** regioisomer, **8-epitacrolimus**, and **tacrolimus**-diene [1]. | • For long-term storage, keep solid drug substance and formulations at **2-8°C** [2]. • Avoid exposure to high temperatures during processing (e.g., lyophilization, spray drying). | | **Aqueous Solubility** | • Low aqueous solubility (**4–12 µg/mL**) [1]. • High molecular weight

(804 g/mol) and log P of 2.7, classifying it as BCS Class II [1]. | • Employ solubilizing agents like **Kolliphor EL** [2] or novel delivery systems (nanocarriers, polymers) to enhance solubility and stability [1]. |

Experimental Protocols for Stability Assessment

Here are detailed methodologies for conducting key stability tests on **tacrolimus**, based on published studies.

Protocol 1: Photostability Testing

This protocol is adapted from the study by Peterka et al. to evaluate the photostability of **tacrolimus** in both solid state and solution [1].

- **Objective:** To force and quantify the photodegradation of **tacrolimus**.
- **Materials:**
 - **Tacrolimus** standard
 - Methanol, Acetonitrile (HPLC grade)
 - UHPLC system with PDA or UV detector
 - Photostability chamber (e.g., SUNTEST XLS+ or equivalent)
 - Fluorescent lamps (cool white, ~2000 lux)
 - Aluminum foil
- **Procedure:**
 - **Sample Preparation:**
 - **Solid State:** Dissolve crystalline **tacrolimus** in methanol. Remove the solvent under reduced pressure at 80°C to obtain an amorphous solid [1].
 - **Solution:** Prepare a **tacrolimus** solution in a suitable solvent (e.g., methanol or a mixture of acetonitrile and water).
 - **Stress Conditions:**
 - **Artificial Sunlight:** Expose samples to a SUNTEST XLS+ or equivalent (300–800 nm, 250 W/m²) for **16 hours (solid)** and **2 hours (solution)** [1].
 - **Artificial Light:** Expose samples to a fluorescent lamp (2000 lux) for **22 hours** [1].
 - **Control:** Wrap identical samples in aluminum foil and store under the same conditions for the same duration.
 - **Analysis:**
 - Dissolve stressed and control samples in acetonitrile:water (70:30) for UHPLC analysis [1].
 - Use a stability-indicating UHPLC method to quantify **tacrolimus** and its degradation products, primarily **8-epitacrolimus** [1].

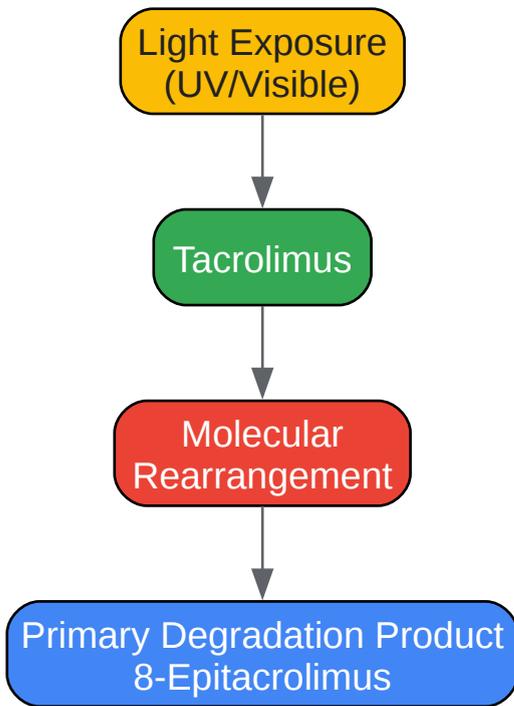
Protocol 2: Long-Term Stability Study for Ophthalmic Solutions

This protocol is based on the study evaluating a novel **tacrolimus** ophthalmic solution and can be adapted for other liquid formulations [2].

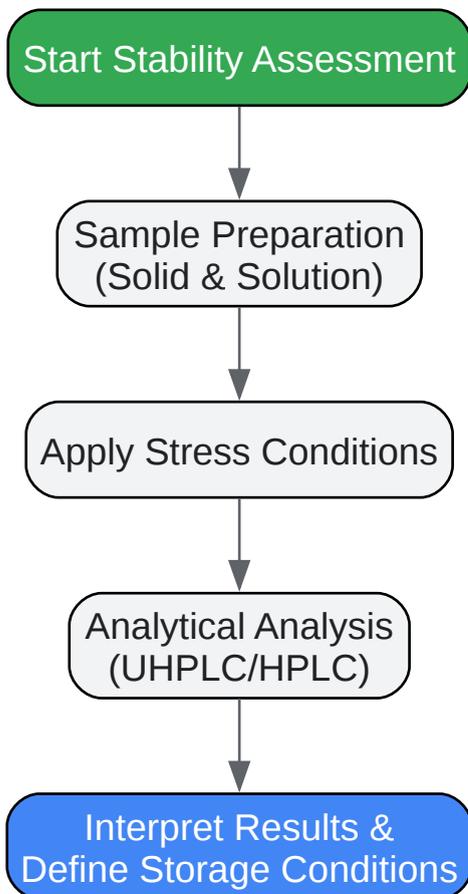
- **Objective:** To assess the physicochemical stability of a **tacrolimus** formulation over time under different storage temperatures.
- **Materials:**
 - **Tacrolimus** monohydrate powder
 - Excipients (e.g., Kolliphor EL, absolute ethanol, buffer salts, sodium hyaluronate) [2]
 - Multidose eyedroppers (low-density polyethylene with sterility-preserving nozzle)
 - Stability chambers set at 5°C, 25°C/60% RH, and 35°C/60% RH
 - HPLC system, pH meter, osmometer, turbidimeter
- **Procedure:**
 - **Formulation:**
 - Dissolve **tacrolimus** powder in absolute ethanol under gentle agitation.
 - Add solubilizer (Kolliphor EL) and mix under vigorous mechanical agitation.
 - Add a buffered solution (e.g., hydrogenophosphate–hyaluronate buffer) to the required volume and mix.
 - Filter the final solution through a 0.22 µm membrane and aseptically fill into sterile multidose eyedroppers [2].
 - **Storage and Sampling:** * Store the eyedroppers vertically in the dark at **5°C, 25°C, and 35°C**.
* Sample at initial (Day 0) and at pre-defined time points (e.g., 1, 2, 3, 6, and 9 months) [2].
 - **Analysis Parameters:**
 - **Tacrolimus quantification** using a stability-indicating HPLC method.
 - **Degradation products:** Monitor for known impurities and any new peaks.
 - **Physical tests:** Visual inspection, chromaticity, turbidity, pH, and osmolality [2].

Workflow & Degradation Pathway

The following diagrams illustrate the logical workflow for a stability study and the specific pathway of **tacrolimus** photodegradation.



[Click to download full resolution via product page](#)



Click to download full resolution via product page

Frequently Asked Questions (FAQs)

Q1: What is the most critical parameter to control for tacrolimus stability during routine lab work?

The most critical parameter is **protection from light**. **Tacrolimus** degrades rapidly upon exposure, even to artificial lab lighting. Immediate transfer to amber vials and performing procedures under low-actinic light is essential to prevent the formation of 8-epitacrolimus and other photodegradants [1].

Q2: What is the recommended long-term storage condition for a tacrolimus solution? For a 9-month shelf life, **storage at 5°C (refrigeration) is required**. Research shows that **tacrolimus** ophthalmic solutions remain physicochemically stable for up to nine months at 5°C, while signs of chemical instability appear at 25°C and 35°C [2].

Q3: Are there any special considerations for the excipients used with tacrolimus? Yes. **Tacrolimus** is prone to **drug-excipient incompatibility**. A careful selection of excipients is required during pre-formulation studies. Using incompatible excipients can lead to physical changes (e.g., altered dissolution) or chemical degradation, impacting the safety, efficacy, and shelf-life of the final product [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Tacrolimus: Physicochemical stability challenges ... [pmc.ncbi.nlm.nih.gov]
2. Physicochemical Stability of a Novel Tacrolimus Ophthalmic ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [tacrolimus stability challenges photodegradation prevention].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b001610#tacrolimus-stability-challenges-photodegradation-prevention>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com